

Solubility Profile of Cymoxanil-d3 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Cymoxanil-d3

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This technical guide provides a comprehensive overview of the solubility of **Cymoxanil-d3** in various organic solvents. Due to the limited availability of specific quantitative solubility data for the deuterated form, this document primarily presents data for the parent compound, Cymoxanil. The structural similarity—deuterium substitution on the methoxy group—suggests that the solubility characteristics will be largely comparable for many research applications. This guide offers a data summary, a detailed experimental protocol for solubility determination, and a workflow diagram to support laboratory investigations.

Core Data Presentation: Solubility of Cymoxanil

The following table summarizes the reported solubility of Cymoxanil in a range of organic solvents at 20°C. This data is crucial for preparing stock solutions, developing analytical methods, and designing formulation studies.

Organic Solvent	Solubility (g/L)
Dichloromethane	133.0[1][2]
Acetone	62.4[1][2][3]
Acetonitrile	57.0[1][2][3]
Ethyl Acetate	28.0[1][2][3]
Methanol	22.9[1][2][3]
Toluene	5.29[1][2][3]
n-Octanol	1.43[1][2][3]
Hexane	0.037[1][2][3]

Note: Data presented is for Cymoxanil, the non-deuterated analogue of **Cymoxanil-d3**. Product information for **Cymoxanil-d3** indicates it is "slightly soluble" in chloroform and methanol[4][5].

Experimental Protocol: Determination of Cymoxanil-d3 Solubility

This section outlines a standardized protocol for determining the solubility of **Cymoxanil-d3** in an organic solvent of interest. The method is based on the principle of creating a saturated solution and quantifying the dissolved analyte using High-Performance Liquid Chromatography (HPLC) with UV detection, a common technique for analyzing Cymoxanil residues[6][7][8][9].

Objective: To determine the equilibrium solubility of **Cymoxanil-d3** in a specific organic solvent at a controlled temperature.

Materials and Equipment:

- **Cymoxanil-d3** analytical standard
- Selected organic solvent (HPLC grade)
- Analytical balance

- Scintillation vials or glass test tubes with screw caps
- Thermostatic shaker or incubator
- Vortex mixer
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- HPLC system with UV detector (set to 245 nm)
- Reversed-phase C18 HPLC column
- Mobile phase (e.g., Acetonitrile/Water mixture)

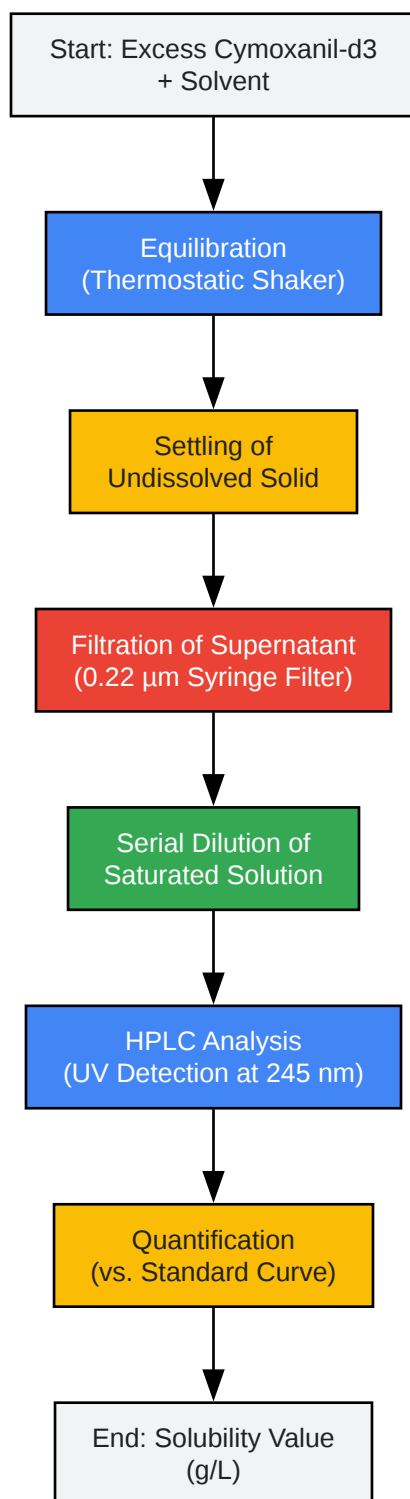
Procedure:

- Preparation of a Saturated Solution:
 1. Add an excess amount of **Cymoxanil-d3** to a vial. The amount should be sufficient to ensure undissolved solid remains after equilibration.
 2. Add a known volume of the selected organic solvent to the vial.
 3. Securely cap the vial and place it in a thermostatic shaker set to a constant temperature (e.g., 25°C).
 4. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Filtration:
 1. After equilibration, allow the vial to stand undisturbed for at least 2 hours to let the undissolved solid settle.
 2. Carefully withdraw a sample of the supernatant using a syringe.

3. Attach a syringe filter to the syringe and filter the solution into a clean vial to remove any remaining solid particles.
- Sample Dilution:
 1. Accurately dilute the filtered, saturated solution with the mobile phase to a concentration that falls within the linear range of the HPLC calibration curve. A series of dilutions may be necessary to find the optimal concentration.
 - HPLC Analysis:
 1. Prepare a series of calibration standards of **Cymoxanil-d3** in the mobile phase.
 2. Inject the calibration standards into the HPLC system to generate a standard curve.
 3. Inject the diluted sample solution into the HPLC system.
 4. Record the peak area of the analyte.
 - Quantification:
 1. Using the standard curve, determine the concentration of **Cymoxanil-d3** in the diluted sample.
 2. Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of **Cymoxanil-d3** in the tested solvent at the specified temperature.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Cymoxanil-d3**.



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Caption: Workflow for determining the solubility of **Cymoxanil-d3**.

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